

physical and chemical properties of 3-Bromo-9-phenylcarbazole

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Compound of Interest

Compound Name: *3-Bromo-9-phenylcarbazole*

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An In-depth Technical Guide to 3-Bromo-9-phenylcarbazole

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromo-9-phenylcarbazole is a versatile heterocyclic organic compound that has garnered significant interest in the fields of materials science and pharmaceutical development. Its unique structure, featuring a carbazole core functionalized with a bromine atom and a phenyl group, imparts desirable electronic and chemical properties. The bromine atom enhances its reactivity, making it a valuable intermediate for synthesizing more complex molecules through various cross-coupling reactions.^[1] This guide provides a comprehensive overview of the physical and chemical properties of **3-Bromo-9-phenylcarbazole**, detailed experimental protocols for its synthesis, and insights into its applications.

Core Physical and Chemical Properties

3-Bromo-9-phenylcarbazole is typically a white to off-white solid at room temperature.^{[1][2]} It is slightly soluble in water but shows better solubility in organic solvents.^{[2][3]}

Table 1: Physical and Chemical Data of 3-Bromo-9-phenylcarbazole

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₁₂ BrN	[1][4][5]
Molecular Weight	322.2 g/mol	[4][5]
Exact Mass	321.01531 Da	[4][5]
CAS Number	1153-85-1	[2][4][5]
Appearance	White to off-white solid/powder/crystal	[1][2][6]
Melting Point	77 - 98 °C	[1][2][3][5]
Boiling Point (Predicted)	461.7 ± 27.0 °C	[2][5]
Density (Predicted)	1.39 g/cm ³	[2][5]
Water Solubility	Slightly soluble	[2][3][5]
Maximum Absorption (λ_{max})	352 nm (in CH ₃ CN)	[2]
XLogP3	5.7	[4][5]

Experimental Protocols: Synthesis of 3-Bromo-9-phenylcarbazole

Several synthetic routes to **3-Bromo-9-phenylcarbazole** have been established, primarily involving N-arylation of 3-bromocarbazole or bromination of 9-phenylcarbazole.

Protocol 1: Palladium-Catalyzed N-Arylation of 3-Bromo-9H-carbazole

This method involves the cross-coupling of 3-bromo-9H-carbazole with an aryl halide, such as iodobenzene, using a palladium catalyst.[2][7]

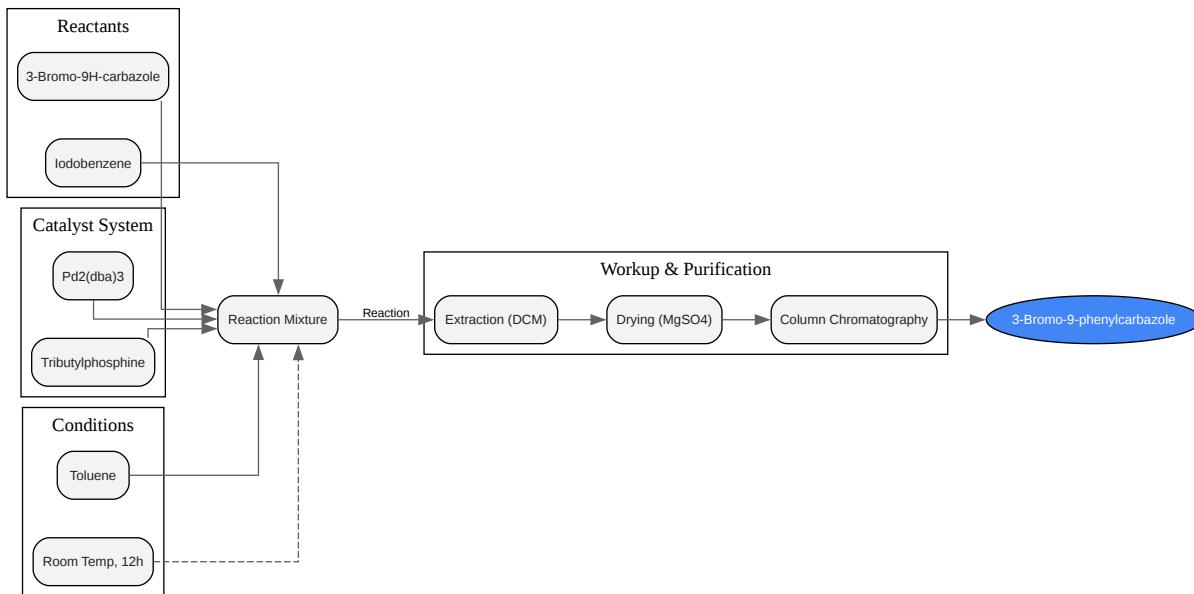
Materials:

- 3-Bromo-9H-carbazole

- Iodobenzene
- Tris(dibenzylideneacetone)dipalladium(0) ($\text{Pd}_2(\text{dba})_3$)
- Tributylphosphine
- Toluene
- Dichloromethane
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- To a dry reaction flask, add 3-bromo-9H-carbazole, iodobenzene, 0.03 equivalents of $\text{Pd}_2(\text{dba})_3$, and 0.06 equivalents of tributylphosphine.
- Add toluene to achieve a 0.1 M concentration.
- Stir the reaction mixture at room temperature for approximately 12 hours.
- Upon completion, cool the mixture to ambient temperature.
- Extract the product with dichloromethane and wash the organic phase with distilled water.
- Dry the collected organic phase over anhydrous MgSO_4 and concentrate under reduced pressure.^[7]
- Purify the resulting residue by column chromatography to yield 3-bromo-9-phenyl-9H-carbazole. A yield of 87.22% has been reported for this method.^[7]



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Caption: Palladium-catalyzed synthesis workflow.

Protocol 2: Copper-Catalyzed N-Arylation of 3-Bromo-9H-carbazole

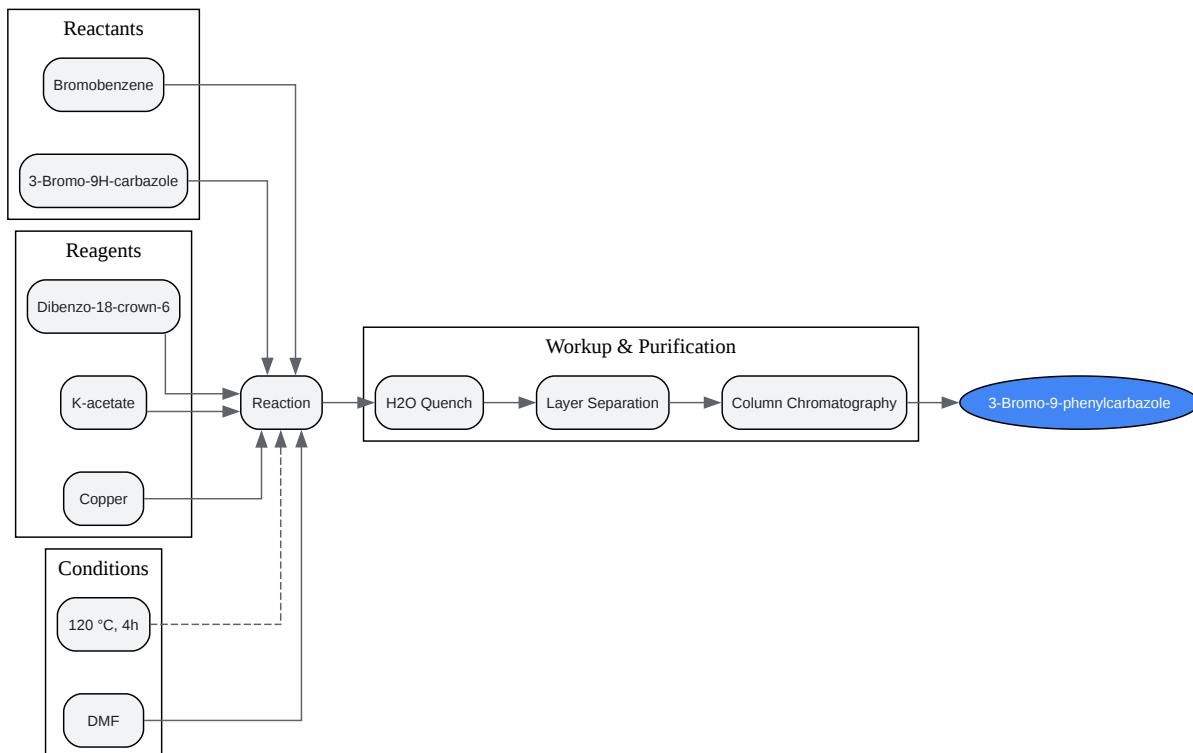
This is an alternative N-arylation method using a copper catalyst, which can be more cost-effective than palladium-based methods.^[7]

Materials:

- 3-Bromo-9H-carbazole (2.5 g, 0.010 mol)
- Bromobenzene (1.6 g, 0.010 mol)
- Dibenzo-18-crown-6 (1.1 g, 0.0030 mol)
- Copper powder (1.2 g, 0.020 mol)
- Potassium acetate (2.8 g, 0.020 mol)
- N,N-dimethylformamide (DMF, 100 mL)

Procedure:

- In a suitable reaction vessel, combine 3-bromo-9H-carbazole, bromobenzene, dibenzo-18-crown-6, copper powder, and potassium acetate in DMF.
- Heat the mixture to 120 °C and stir for 4 hours.
- After the reaction, cool the mixture to room temperature.
- Add water and perform a liquid-liquid extraction to separate the layers.
- Purify the crude product using column chromatography (n-Hexane:MC as eluent) to obtain the final product. A yield of 71% has been reported.[\[7\]](#)



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Caption: Copper-catalyzed synthesis workflow.

Protocol 3: Direct Bromination of 9-Phenylcarbazole

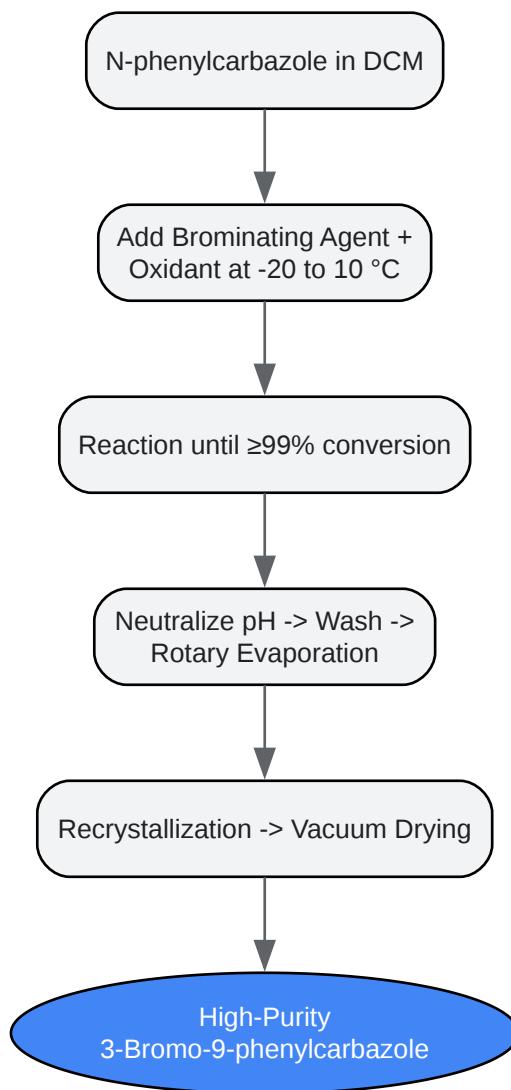
This approach involves the direct bromination of the 9-phenylcarbazole precursor.[8]

Materials:

- N-phenylcarbazole
- Brominating agent (e.g., hydrobromic acid, potassium bromide)
- Oxidant (e.g., hydrogen peroxide)
- Solvent (e.g., dichloromethane)

Procedure:

- Dissolve N-phenylcarbazole in the chosen solvent in a reaction vessel.
- Cool the solution to a low temperature, between -20 °C and 10 °C.
- Sequentially add the brominating agent and the oxidant while maintaining the low temperature. The temperature change should be kept within 5 °C during addition.
- Keep the reaction at this temperature until the conversion of N-phenylcarbazole is ≥99%.
- After the reaction is complete, adjust the pH of the system to neutral.
- Wash the reaction mixture, followed by rotary evaporation to remove the solvent.
- Purify the product by recrystallization and then dry under vacuum to obtain high-purity 3-bromo-N-phenylcarbazole.^[8]



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Caption: Direct bromination workflow.

Chemical Reactivity and Applications

The chemical properties of **3-Bromo-9-phenylcarbazole** are largely dictated by the carbazole nucleus and the reactive bromine substituent. The 3- and 6-positions of the carbazole core are particularly susceptible to electrochemical reactions, and unprotected cation radicals can undergo dimerization.^[9] The bromine atom at the 3-position provides a handle for further functionalization, making it an excellent building block in organic synthesis.^[1]

Key Applications:

- **Organic Electronics:** It is a crucial intermediate in the manufacturing of materials for Organic Light-Emitting Diodes (OLEDs), where it contributes to developing efficient and stable devices.[\[1\]](#)[\[2\]](#) Its structure facilitates effective charge transport.[\[1\]](#)
- **Photovoltaics:** The compound is used in the development of organic solar cells, helping to improve their energy conversion efficiency.[\[1\]](#)
- **Pharmaceutical Synthesis:** It serves as an intermediate in the synthesis of various pharmaceutical compounds.[\[1\]](#)[\[3\]](#)
- **Fluorescent Probes:** Researchers utilize it as a fluorescent probe in biological imaging applications.[\[1\]](#)
- **Cross-Coupling Reactions:** It readily participates in reactions like the Suzuki and Hira[2][\[10\]](#)

Safety and Handling

3-Bromo-9-phenylcarbazole is considered harmful if swallowed, inhaled, or in contact with skin.[\[4\]](#)[\[5\]](#) It can cause skin and serious eye irritation.[\[4\]](#)

Precautionary Measures:

- **Handling:** Use only in a well-ventilated area. Avoid breathing dust, fumes, or vapors.[\[5\]](#)
- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, and eye/face protection.[\[5\]](#)
- **Storage:** Store in a cool, dry place in a tightly sealed container, away from oxidizing agents.[\[2\]](#)[\[3\]](#)

This technical guide provides foundational information for professionals working with **3-Bromo-9-phenylcarbazole**. The detailed protocols and tabulated data serve as a practical resource for laboratory work and further research into the applications of this versatile compound.

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